

Spectroscopic characterization of cis-azaserine cyclic peptide

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Compound of Interest

Compound Name: Azaserine cyclic peptide, cis

CAS No.: 55714-64-2

Cat. No.: B15399033

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Sources

- [1. Discovery of the Azaserine Biosynthetic Pathway Uncovers a Biological Route for \$\alpha\$ -Diazoester Production - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. pnas.org \[pnas.org\]](#)
- [5. escholarship.org \[escholarship.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Sequencing Cyclic Peptides by Multistage Mass Spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
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